

# A Technical Guide to Commercially Available Posaconazole-D5 Standards for Bioanalytical Applications

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## Compound of Interest

Compound Name: Posaconazole-D5

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This technical guide provides an in-depth overview of commercially available **Posaconazole-D5**, a critical internal standard for the accurate quantification of the antifungal agent posaconazole in biological matrices. This document outlines the specifications of available standards, detailed experimental protocols for their use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications, and the rationale for its use in therapeutic drug monitoring (TDM).

## Introduction to Posaconazole and the Need for an Internal Standard

Posaconazole is a broad-spectrum triazole antifungal agent used for the treatment and prophylaxis of invasive fungal infections.[1] Due to significant inter- and intra-patient pharmacokinetic variability, therapeutic drug monitoring of posaconazole is often recommended to ensure efficacy and minimize potential toxicity.[2] Accurate quantification of posaconazole in biological matrices, such as plasma or serum, is crucial for effective TDM.

Stable isotope-labeled internal standards are the gold standard for quantitative mass spectrometry, as they co-elute with the analyte and experience similar ionization effects, correcting for variations in sample preparation and instrument response. **Posaconazole-D5**, a

deuterated form of posaconazole, serves as an ideal internal standard for LC-MS/MS-based bioanalytical methods due to its chemical and physical similarity to the unlabeled drug.[3]

## Commercially Available Posaconazole-D5 Standards

Several suppliers offer **Posaconazole-D5** for research and bioanalytical applications. The following table summarizes the key specifications of these commercially available standards.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Format
MedchemExpress	Posaconazole-d5	1217785-83-5	$C_{37}H_{37}D_5F_2N_8O_4$	705.81	Not specified	Solid
Cayman Chemical	Posaconazole-d5	2649530-57-2	$C_{37}H_{37}D_5F_2N_8O_4$	705.8	≥98% deuterated forms (d <sub>1</sub> -d <sub>5</sub> )	Solid
AChemtek	Posaconazole-d5	1217785-83-5	$C_{37}H_{37}D_5F_2N_8O_4$	705.81	Not specified	Not specified
Simson Pharma	Posaconazole-d5	1217785-83-5	$C_{37}H_{37}D_5F_2N_8O_4$	705.81	Not specified	Not specified

**Storage Conditions:** It is generally recommended to store **Posaconazole-D5** powder at -20°C for long-term stability (up to 3 years).[3] Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[3]

## Experimental Protocol: Quantification of Posaconazole in Human Plasma using LC-MS/MS

This section provides a detailed, synthesized protocol for the analysis of posaconazole in human plasma using **Posaconazole-D5** as an internal standard. This protocol is based on methodologies described in the scientific literature.[1][4][5]

## Materials and Reagents

- Posaconazole reference standard
- **Posaconazole-D5** internal standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Ammonium acetate
- Ultrapure water
- Human plasma (blank)

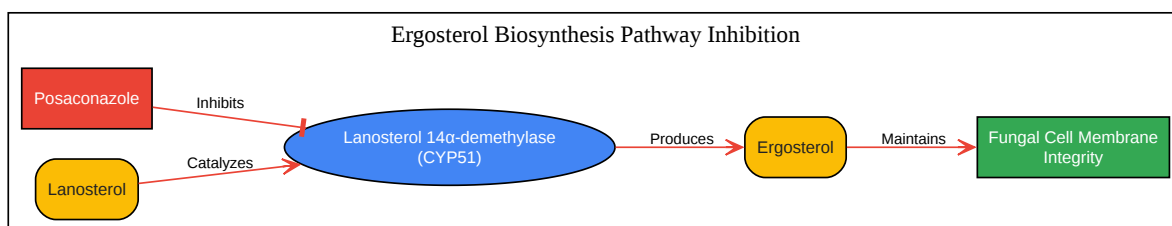
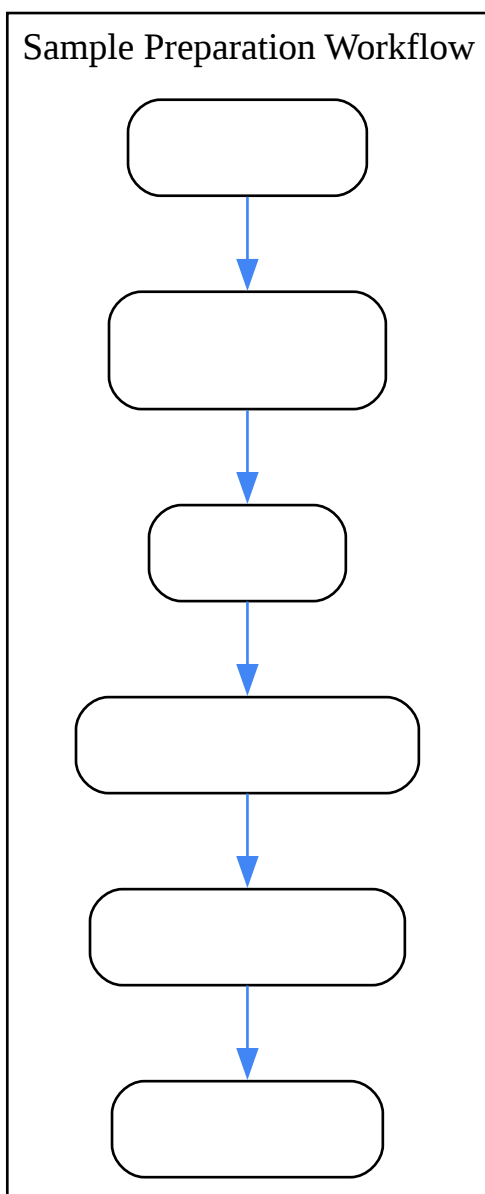
## Preparation of Stock and Working Solutions

- Posaconazole Stock Solution (1 mg/mL): Accurately weigh and dissolve posaconazole reference standard in methanol.
- **Posaconazole-D5** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Posaconazole-D5** in methanol.
- Working Solutions: Prepare serial dilutions of the posaconazole stock solution in methanol to create working solutions for calibration standards and quality controls (QCs). Prepare a working solution of **Posaconazole-D5** in the protein precipitation solvent (e.g., acetonitrile with 0.1% formic acid) at a suitable concentration (e.g., 100 ng/mL).

## Sample Preparation (Protein Precipitation)

Protein precipitation is a common and straightforward method for extracting posaconazole from plasma samples.

## Sample Preparation Workflow

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- To cite this document: BenchChem. [A Technical Guide to Commercially Available Posaconazole-D5 Standards for Bioanalytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2521559#commercially-available-posaconazole-d5-standards]

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